

Essential Safety and Logistics for Handling 2-Oxononanal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Oxononanal

Cat. No.: B15490018

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling reactive chemical compounds like **2-Oxononanal**. While a specific Safety Data Sheet (SDS) for **2-Oxononanal** is not readily available, by examining data for structurally similar compounds such as Nonanal and 4-oxo-2-Nonenal-d3, we can establish robust safety protocols. These related compounds are recognized as combustible liquids and irritants, necessitating careful handling to mitigate risks of skin and eye irritation.^[1] The following guide provides essential safety and logistical information, including operational and disposal plans, to ensure the safe handling of **2-Oxononanal** in a laboratory setting.

Quantitative Data Summary

The following table summarizes the known physical and chemical properties of **2-Oxononanal**, alongside hazard information inferred from related compounds.

Property	Value	Source
Chemical Identity		
IUPAC Name	2-oxononanal	PubChem[2]
Molecular Formula	C ₉ H ₁₆ O ₂	PubChem[2]
CAS Number	2363-87-3	PubChem[2]
Molecular Weight	156.22 g/mol	PubChem[2]
Physical Properties		
Appearance	Yellow Liquid (inferred)	Fisher Scientific[3]
Boiling Point	193 - 194 °C (for 2-Nonanol)	Fisher Scientific[3]
Flash Point	82 °C (for 2-Nonanol)	Fisher Scientific[3]
Hazard Information (Inferred)		
GHS Classification	Flammable Liquid, Skin Irritant, Eye Irritant, Specific Target Organ Toxicity - Single Exposure (Respiratory Irritation)	M&U International[1]
Signal Word	Warning	M&U International[1]
Hazard Statements	H227: Combustible liquidH315: Causes skin irritationH319: Causes serious eye irritationH335: May cause respiratory irritation	M&U International[1]

Personal Protective Equipment (PPE)

A comprehensive hazard assessment is crucial for selecting the appropriate PPE.[4] Based on the hazards associated with similar aldehydes, the following PPE is mandatory when handling **2-Oxononanal**:

- Eye and Face Protection: Chemical safety goggles are required to protect against splashes.
[4] A face shield should be worn in conjunction with goggles when there is a higher risk of splashing.[4]
- Skin Protection:
 - Gloves: Chemical-resistant gloves, such as nitrile or neoprene, are essential to prevent skin contact. Gloves should be inspected before each use and replaced regularly, or immediately if contaminated or damaged. Double-gloving is recommended for enhanced protection.
 - Lab Coat: A flame-resistant lab coat or a chemical-resistant apron worn over a lab coat should be used to protect from splashes and spills.
- Respiratory Protection: Work with **2-Oxononanal** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation of vapors.[4] If a fume hood is not available or if there is a risk of exceeding exposure limits, a NIOSH-approved respirator may be necessary.[4]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is vital for minimizing exposure and ensuring a safe working environment.

- Preparation:
 - Ensure that a chemical fume hood is operational and available.
 - Verify that an eyewash station and safety shower are accessible and unobstructed.[4]
 - Gather all necessary materials, including **2-Oxononanal**, solvents, reaction vessels, and waste containers, and place them within the fume hood.
 - Don the appropriate PPE as outlined above.
- Handling and Use:
 - Conduct all manipulations of **2-Oxononanal** within the chemical fume hood.

- Avoid direct contact with skin and eyes.
- Keep containers of **2-Oxononanal** tightly closed when not in use to prevent the release of vapors.
- Use the smallest quantity of the chemical necessary for the experiment.
- Keep away from heat, sparks, and open flames.^[1]
- Spill Management:
 - In the event of a small spill within the fume hood, absorb the material with an inert absorbent (e.g., vermiculite, sand).
 - Collect the contaminated absorbent material into a designated hazardous waste container.
 - For larger spills, evacuate the area and follow your institution's emergency procedures.

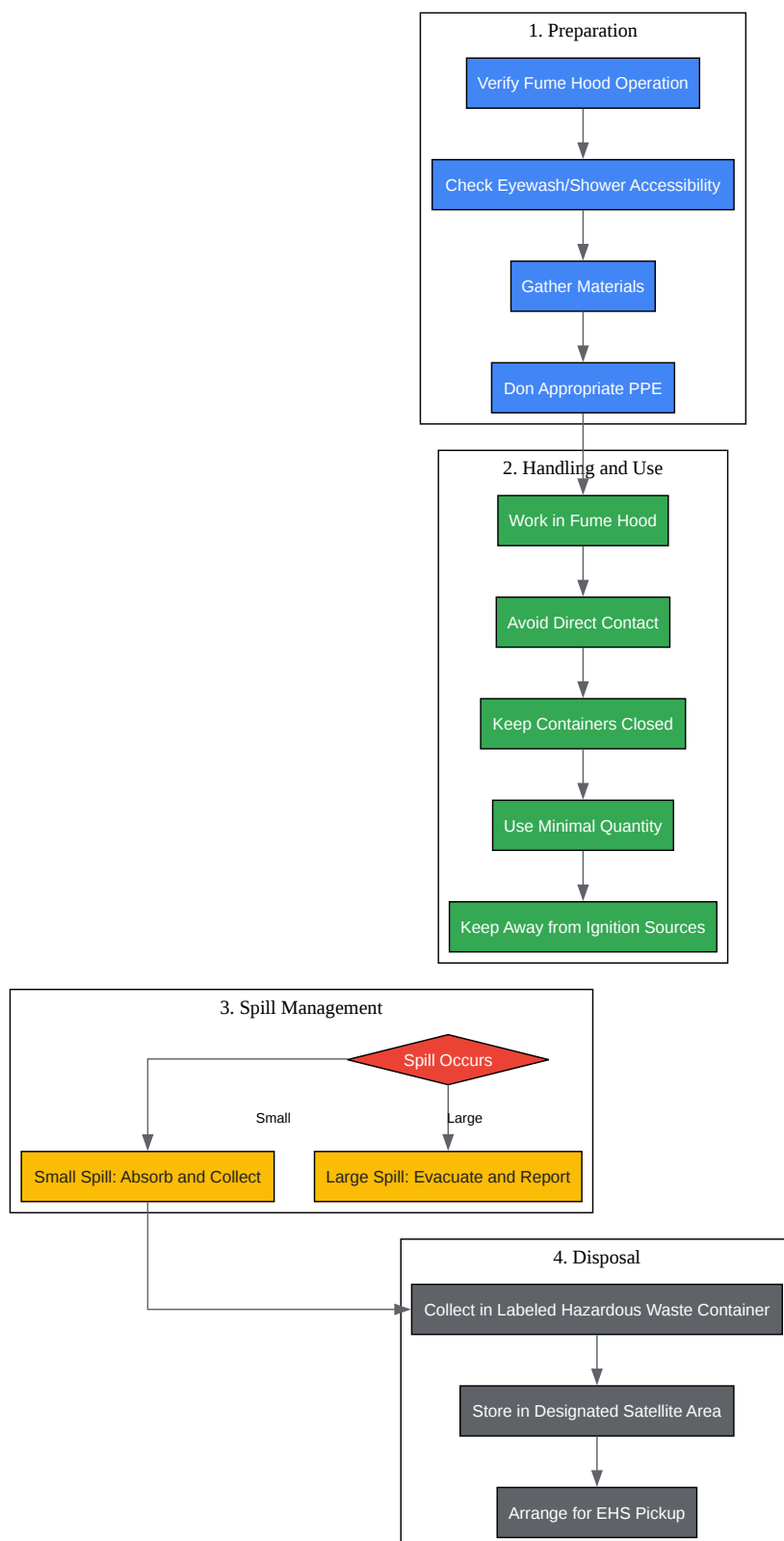
Disposal Plan: Step-by-Step Waste Management

Proper disposal of **2-Oxononanal** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste containing **2-Oxononanal**, including unused product, reaction byproducts, and contaminated materials (e.g., gloves, absorbent pads), in a designated hazardous waste container.
 - The container must be compatible with the chemical, properly sealed, and clearly labeled with the words "Hazardous Waste" and the full chemical name.^[5]
 - Do not mix **2-Oxononanal** waste with other incompatible waste streams.
- Waste Storage:
 - Store the hazardous waste container in a designated, well-ventilated, and secure satellite accumulation area.

- The storage area should be away from ignition sources and incompatible materials.
- Final Disposal:
 - Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
 - Never dispose of **2-Oxononanal** down the drain or in the regular trash.[\[6\]](#)

Workflow for Safe Handling and Disposal of 2-Oxononanal



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **2-Oxononanal**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mu-intel.com [mu-intel.com]
- 2. Nonanal, 2-oxo- | C₉H₁₆O₂ | CID 142757 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 6. nems.nih.gov [nems.nih.gov]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 2-Oxononanal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15490018#personal-protective-equipment-for-handling-2-oxononanal]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com